

(E)-5-Octadecene CAS number and molecular weight

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Compound of Interest

Compound Name: (E)-5-Octadecene

Cat. No.: B15600944

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An In-depth Technical Guide to **(E)-5-Octadecene** for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(E)-5-Octadecene**, a long-chain alkene with significant biological activity. This document consolidates key chemical and physical data, explores its primary application as a semiochemical, outlines relevant experimental methodologies, and presents a plausible synthetic approach. The information is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound.

Chemical and Physical Properties

(E)-5-Octadecene is a monounsaturated aliphatic hydrocarbon. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value
CAS Number	7206-21-5
Molecular Formula	C ₁₈ H ₃₆
Molecular Weight	252.48 g/mol
Synonyms	(5E)-5-Octadecene, trans-5-Octadecene

Biological Activity and Mechanism of Action

The primary documented biological role of **(E)-5-Octadecene** is as a sex pheromone communication disruptor in the rice stem borer moth, *Chilo suppressalis* Walker.^{[1][2][3]} Pheromones are crucial for mate location in many lepidopteran species, and introducing synthetic analogues into the environment can interfere with this process, offering a targeted method for pest management.^{[4][5][6]}

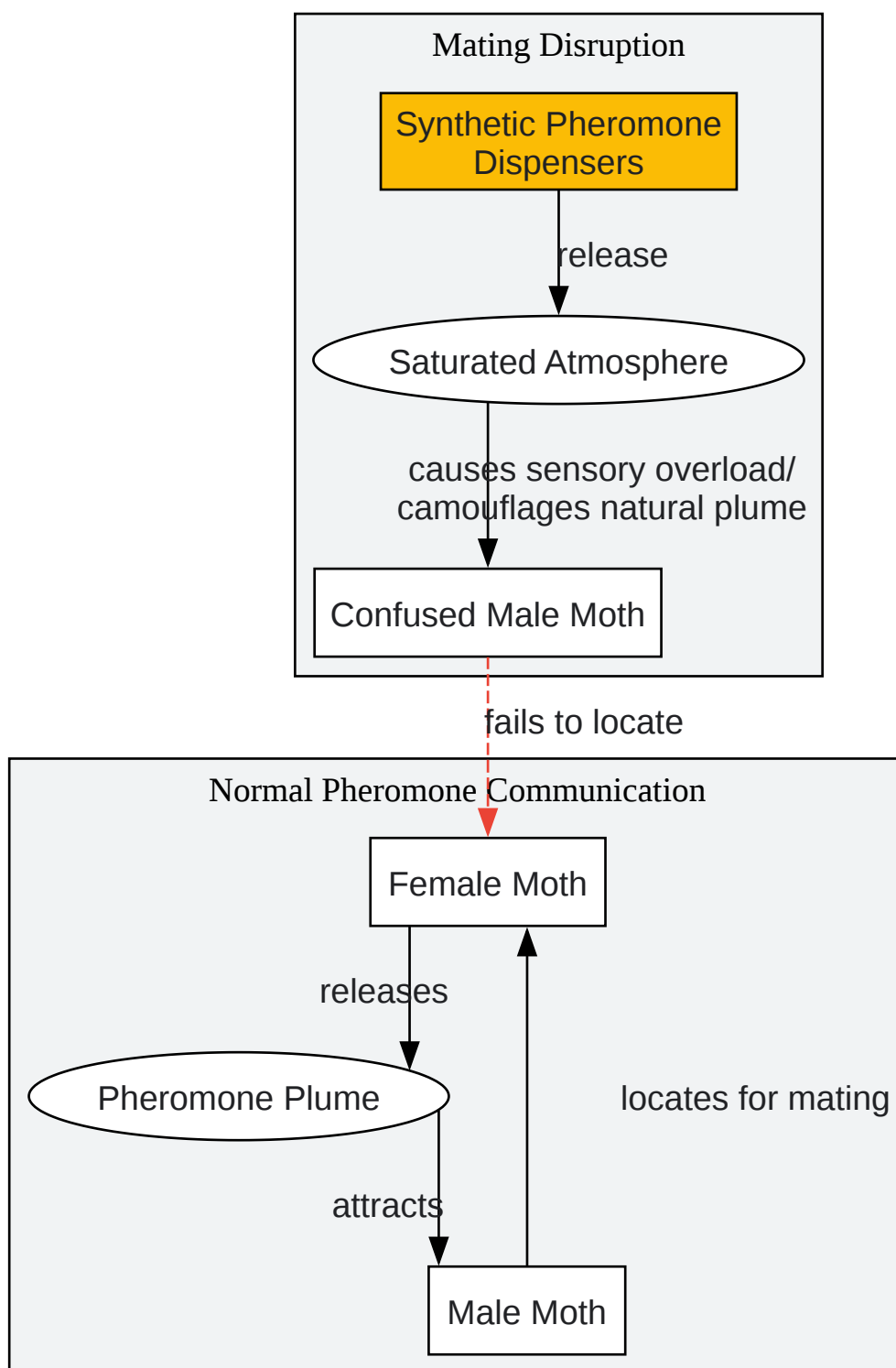
The precise signaling pathway of **(E)-5-Octadecene** has not been elucidated in detail. However, the mechanism of pheromone disruption in moths is generally understood to occur through several non-mutually exclusive pathways.^{[7][8]} These include:

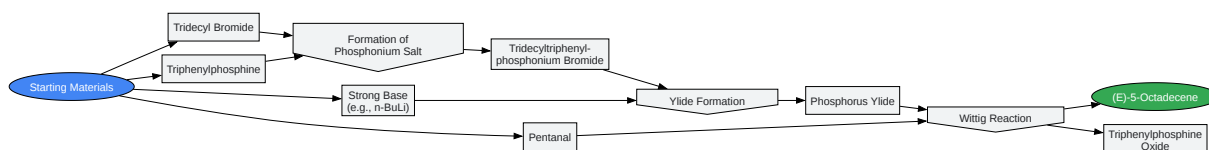
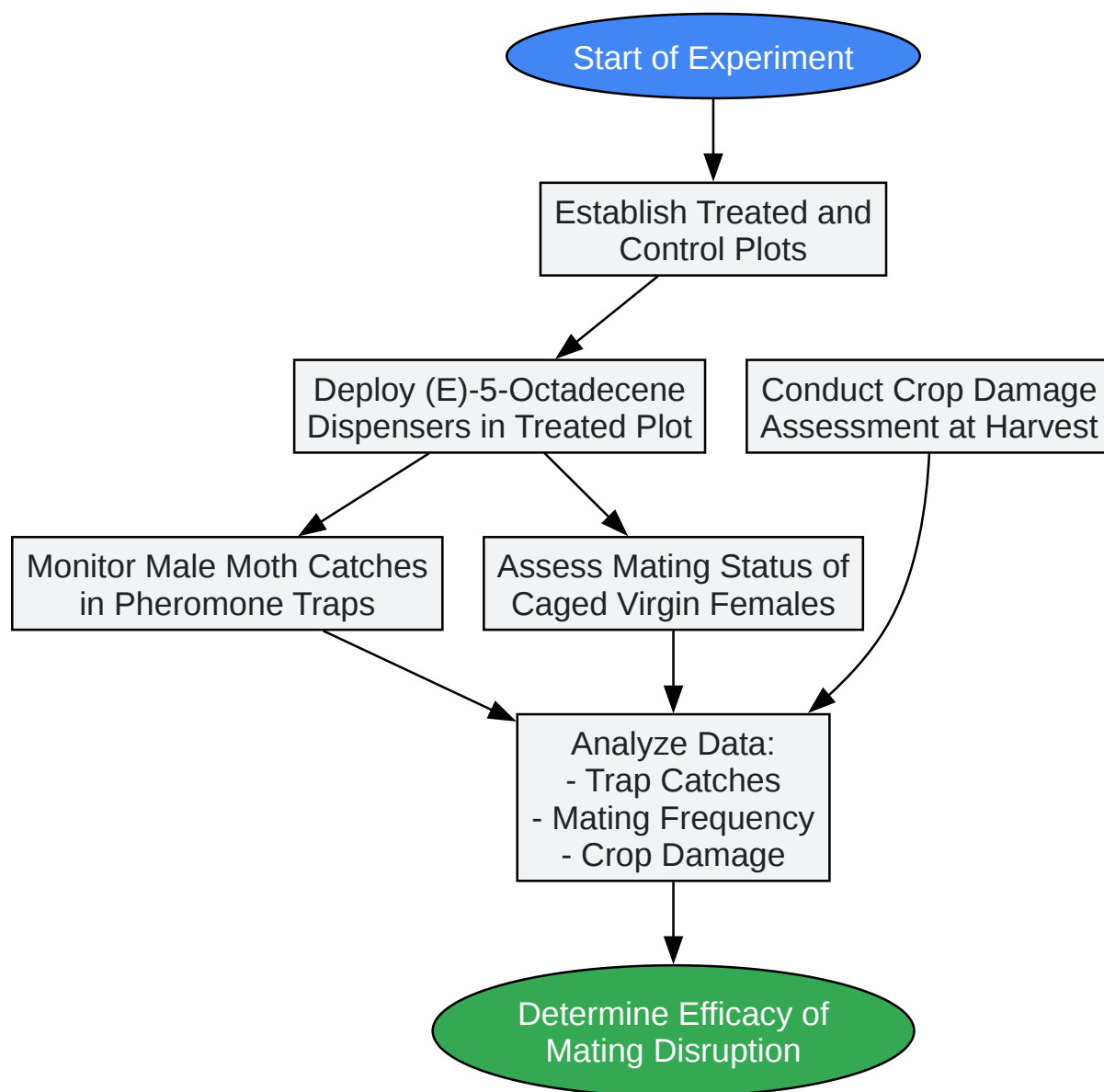
- **Competitive Attraction (False-trail Following):** Male moths are attracted to the synthetic pheromone sources, leading them away from females.^[8]
- **Sensory Adaptation and Habituation:** Prolonged exposure to high concentrations of the synthetic pheromone can desensitize the olfactory receptors on the male's antennae (adaptation) or lead to a reduced response from the central nervous system (habituation).^[8]
- **Camouflage:** The high concentration of synthetic pheromone in the atmosphere can mask the natural pheromone plumes released by females, making them undetectable to males.^[7]

These mechanisms collectively reduce the probability of successful mating, thereby controlling the pest population.

Conceptual Diagram of Pheromone Disruption

The following diagram illustrates the general principle of mating disruption using synthetic pheromones.





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